

Propargyl Benzenesulfonate: A Versatile Reagent in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propargyl benzenesulfonate*

Cat. No.: *B105320*

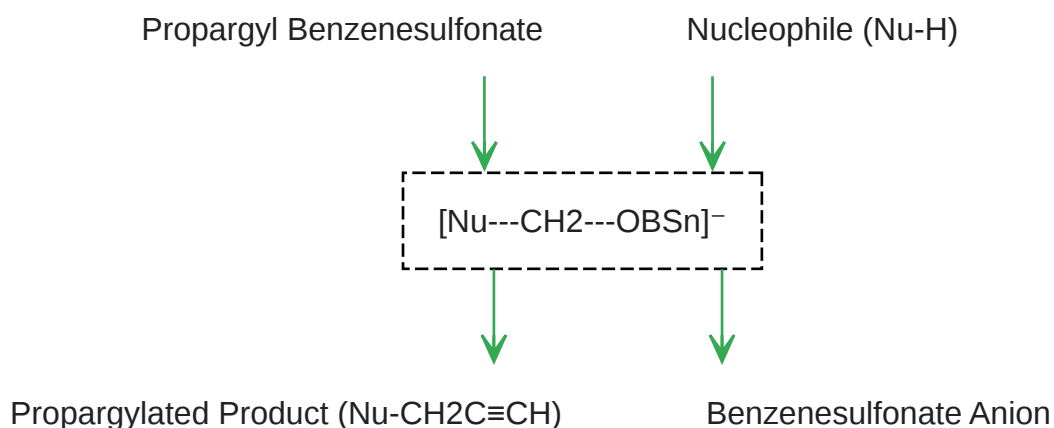
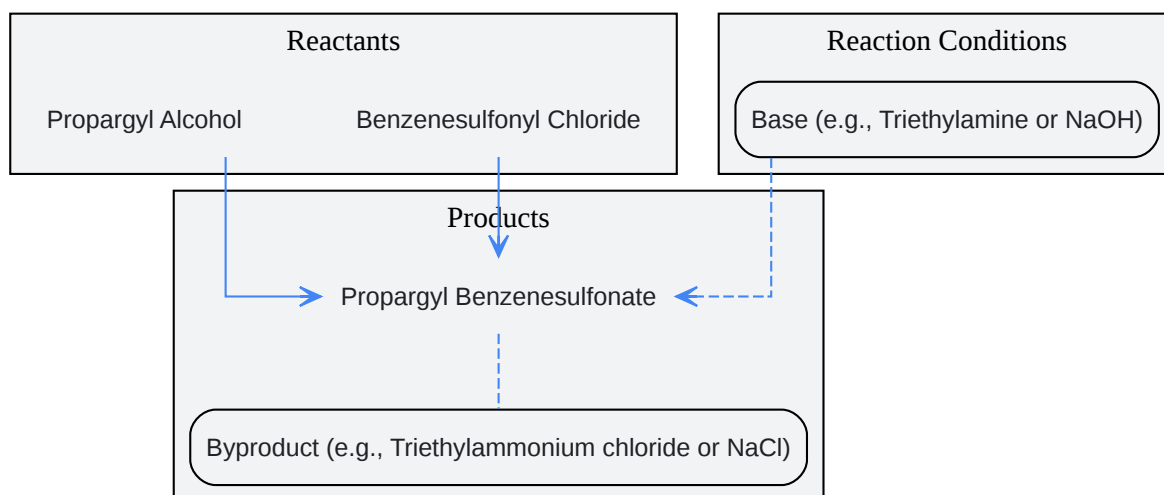
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Propargyl benzenesulfonate is a versatile organic compound that has carved a niche for itself as a valuable reagent in the synthesis of complex organic molecules. Its utility stems from the presence of two key functional groups: the propargyl group, which provides a reactive terminal alkyne, and the benzenesulfonate group, an excellent leaving group. This combination makes it a potent propargylating agent and a useful building block in a variety of synthetic transformations, including nucleophilic substitutions, and as a precursor in the synthesis of important pharmaceutical intermediates. This technical guide provides a comprehensive overview of the synthesis, properties, and diverse applications of **propargyl benzenesulfonate**, complete with detailed experimental protocols and quantitative data to support its use in research and development.

Synthesis of Propargyl Benzenesulfonate

Propargyl benzenesulfonate is typically synthesized via the esterification of propargyl alcohol with benzenesulfonyl chloride in the presence of a base.^[1] This straightforward and high-yielding reaction provides a stable and reliable source of the reagent for subsequent applications.



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References

- 1. Synthesis Process Of Omarigliptin Intermediate CAS 951127-25-6 China Manufacturers Suppliers Factory Exporter [volsenchem.com]
- To cite this document: BenchChem. [Propargyl Benzenesulfonate: A Versatile Reagent in Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105320#what-is-propargyl-benzenesulfonate-used-for]

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